

comparative fragmentation analysis of 4-Desmethoxy Omeprazole-d3 and omeprazole

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Compound of Interest

Compound Name: 4-Desmethoxy Omeprazole-d3

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Comparative Fragmentation Analysis: 4-Desmethoxy Omeprazole-d3 vs. Omeprazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of the mass spectrometry fragmentation patterns of **4-Desmethoxy Omeprazole-d3** and its parent compound, omeprazole. This information is crucial for researchers involved in pharmacokinetic studies, metabolite identification, and bioanalytical method development utilizing deuterated internal standards.

Data Presentation: Quantitative Fragmentation Analysis

The following table summarizes the key mass spectrometry data for omeprazole and provides predicted values for **4-Desmethoxy Omeprazole-d3**. The predictions for the deuterated analog are based on the known fragmentation pathways of omeprazole and the structural differences between the two molecules.

Analyte	Molecular Formula	Molecular Weight (g/mol)	Precursor Ion (m/z) [M+H] ⁺	Major Product Ions (m/z)
Omeprazole	C ₁₇ H ₁₉ N ₃ O ₃ S	345.42	346.1	198.1, 180.1, 149.1, 136.1, 121.1[1]
4-Desmethoxy Omeprazole-d3	C ₁₆ H ₁₄ D ₃ N ₃ O ₂ S	318.41	319.4 (Predicted)	201.1, 183.1, 149.1 (Predicted)

Note: The fragmentation data for **4-Desmethoxy Omeprazole-d3** is predicted based on the fragmentation of omeprazole. Experimental data for the deuterated analog was not available in the searched resources. The predicted fragments for the deuterated compound account for the deuterium labeling on the methoxy group of the benzimidazole moiety.

Experimental Protocols

A typical experimental workflow for comparative fragmentation analysis involves the use of high-performance liquid chromatography (HPLC) coupled with tandem mass spectrometry (MS/MS).

1. Sample Preparation: Standard solutions of omeprazole and **4-Desmethoxy Omeprazole-d3** are prepared in a suitable solvent, typically methanol or acetonitrile, to a concentration of approximately 1 µg/mL.

2. Chromatographic Separation:

- HPLC System: A standard HPLC system equipped with a C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient elution is often employed, starting with a higher proportion of aqueous phase (e.g., water with 0.1% formic acid) and gradually increasing the organic phase (e.g., acetonitrile with 0.1% formic acid). This allows for the separation of the analytes from any potential impurities.
- Flow Rate: A typical flow rate is between 0.2 and 0.5 mL/min.

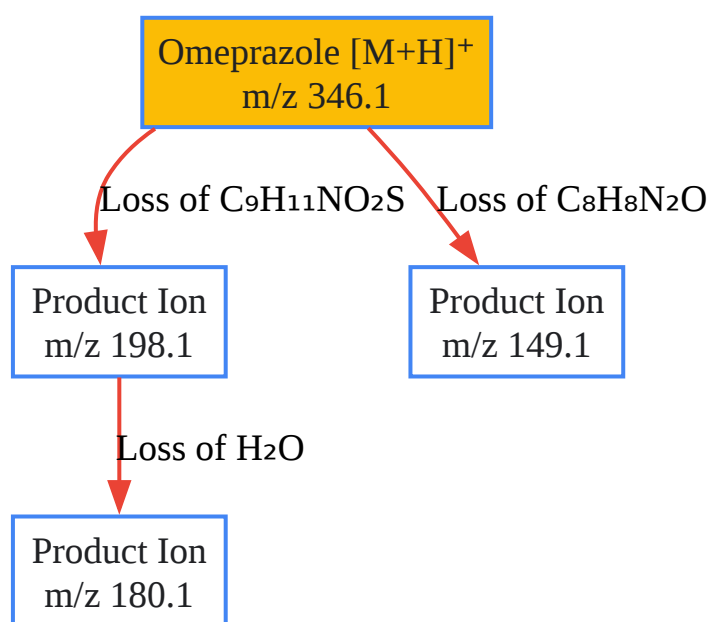
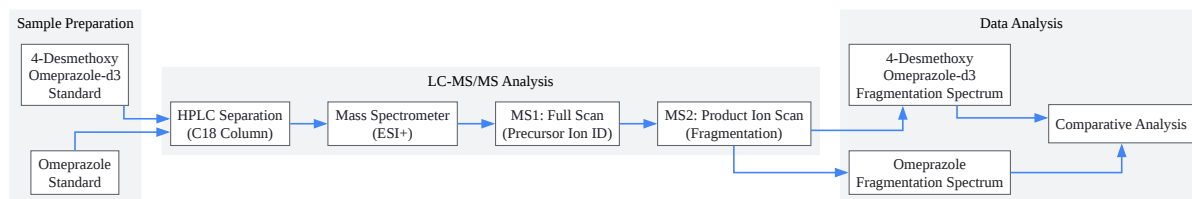
- **Injection Volume:** A small volume, usually 5-10 μL , of the standard solution is injected.

3. Mass Spectrometric Analysis:

- **Mass Spectrometer:** A triple quadrupole or a high-resolution mass spectrometer (e.g., Q-TOF, Orbitrap) is used for fragmentation analysis.
- **Ionization Source:** Electrospray ionization (ESI) in the positive ion mode is the most common technique for these compounds.
- **MS1 Scan (Full Scan):** Initially, a full scan is performed to determine the m/z of the protonated molecular ions ($[\text{M}+\text{H}]^+$) for both omeprazole and **4-Desmethoxy Omeprazole-d3**.
- **MS2 Scan (Product Ion Scan):** A product ion scan is then performed for each precursor ion. The precursor ion is selected in the first quadrupole, fragmented in the collision cell (using a collision gas like argon or nitrogen), and the resulting fragment ions are analyzed in the third quadrupole.
- **Collision Energy:** The collision energy is optimized to produce a rich fragmentation spectrum. This typically ranges from 10 to 40 eV.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the comparative fragmentation analysis.



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References

- 1. 4-Desmethoxy-4-chloro Omeprazole Sulfide [synhet.com]

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